

Essential Safety and Disposal Procedures for KL-11743

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	KL-11743	
Cat. No.:	B15615715	Get Quote

This document provides critical guidance on the proper handling and disposal of the research chemical **KL-11743**. The information is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment and compliance with standard chemical waste management practices.

Chemical and Physical Properties

KL-11743 is a potent, orally active, and glucose-competitive inhibitor of the class I glucose transporters (GLUT1, GLUT2, GLUT3, and GLUT4)[1][2]. A summary of its key chemical properties is presented below.

Property	Value	
Molecular Formula	СэоНзоN6О3[2][3]	
Molecular Weight	522.6 g/mol [3][4]	
CAS Number	1369452-53-8[1][3]	
Appearance	Solid Powder[2]	
Solubility	Soluble in DMSO (up to 100 mg/mL)[3], Ethanol (3 mg/mL)[3], Insoluble in water[3]	
Storage	Powder: 3 years at -20°C. In solvent: 1 year at -80°C[3]	





Disposal Procedures

As a potent bioactive molecule, **KL-11743** and any materials contaminated with it should be handled and disposed of as hazardous chemical waste. Always adhere to your institution's and local regulatory guidelines for hazardous waste management.

Experimental Protocol for Waste Deactivation and Disposal:

The following protocol outlines the general steps for the safe disposal of **KL-11743** waste streams.

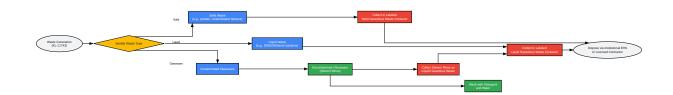
- Segregation of Waste:
 - Maintain separate, clearly labeled waste containers for solid and liquid waste containing
 KL-11743.
 - Do not mix KL-11743 waste with other incompatible waste streams.
- Solid Waste Disposal:
 - Unused/Expired **KL-11743** Powder: Collect in a clearly labeled, sealed container.
 - Contaminated Labware: This includes items such as pipette tips, tubes, gloves, and weighing paper. Collect these in a designated, sealed hazardous waste bag or container.
- Liquid Waste Disposal:
 - KL-11743 Solutions (e.g., in DMSO): Collect all liquid waste containing KL-11743 in a
 dedicated, sealed, and properly labeled hazardous waste container. The container should
 be compatible with the solvent used (e.g., a polyethylene container for DMSO solutions).
 - Aqueous Solutions: While KL-11743 is insoluble in water, any aqueous media from cell
 culture or other experiments that has been in contact with KL-11743 should be treated as
 hazardous liquid waste.
- Decontamination of Glassware:



- Rinse glassware that has come into contact with KL-11743 with a suitable organic solvent (e.g., ethanol or acetone) to remove any residue.
- Collect the solvent rinse as hazardous liquid waste.
- After the initial solvent rinse, wash the glassware with an appropriate laboratory detergent and water.
- Waste Pickup and Disposal:
 - Arrange for the pickup and disposal of all KL-11743 hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Ensure all waste containers are properly labeled with the contents, including the name of the chemical (KL-11743) and any solvents.

Disposal Procedure Workflow

The following diagram illustrates the decision-making process for the proper disposal of different types of waste generated during research involving **KL-11743**.





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Caption: Workflow for the proper segregation and disposal of KL-11743 waste.

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- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for KL-11743]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15615715#kl-11743-proper-disposal-procedures]

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